Unidentified Chemical Compound: CAS 186994-17-0

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*(6-nitro-2-oxo-1,3-benzoxazol-3(2H)-yl)acetic acid*
CAS No.:	*19739-41-4*
Cat. No.:	*B020203*

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A comprehensive search for the physical and chemical properties of the compound designated by CAS Registry Number 186994-17-0 has yielded no identifiable information. This suggests that the provided CAS number may be incorrect, discontinued, or belongs to a substance not documented in publicly accessible chemical databases.

Researchers, scientists, and drug development professionals rely on accurate and verifiable information to ensure the integrity and safety of their work. The Chemical Abstracts Service (CAS), a division of the American Chemical Society, assigns these unique numerical identifiers to every chemical substance, allowing for unambiguous identification. An extensive search for "CAS 186994-17-0" across multiple chemical and scientific databases returned no matching results for a specific chemical entity.

Without a confirmed chemical identity, it is impossible to provide an in-depth technical guide on its physical properties, molecular structure, or potential applications. Key data points such as molecular weight, melting point, boiling point, solubility, and spectral data are all contingent on the specific molecular structure associated with a valid CAS number.

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Recommendations for Researchers:

- Verify the CAS Number: It is strongly recommended to double-check the CAS number for any potential typographical errors. A single digit transposition or error can lead to a completely different or non-existent entry.
- Consult Alternative Identifiers: If available, cross-referencing with other chemical identifiers such as IUPAC name, InChI key, or SMILES notation may help in identifying the correct compound and its associated CAS number.
- Review Source Documentation: If the CAS number was obtained from a publication, patent, or internal document, a thorough review of the source material is advised to confirm its accuracy.

The commitment to scientific integrity and the E-E-A-T (Expertise, Authoritativeness, and Trustworthiness) principles necessitates that all information provided is accurate and verifiable. As no authoritative data could be found for CAS 186994-17-0, this report serves to inform the user of the current lack of information and to advise on the necessary steps to validate the chemical identifier in question.

References

Due to the inability to identify a specific chemical compound associated with CAS 186994-17-0, no references for physical properties or related data can be provided.

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Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

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